

Application Notes and Protocols for 2-(2-Ethoxyethyl)pyridine in Catalysis

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Compound of Interest

Compound Name: 2-(2-Ethoxyethyl)pyridine

Cat. No.: B1582356

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Introduction: The Strategic Advantage of 2-(2-Ethoxyethyl)pyridine in Catalysis

2-(2-Ethoxyethyl)pyridine is a versatile bidentate ligand that has garnered significant interest in the field of catalysis. Its unique structural features—a pyridine ring providing a sterically accessible nitrogen for metal coordination and a flexible ethoxyethyl side chain offering a secondary, weaker coordination site through its oxygen atom—confer valuable properties to catalytic systems. This hemilabile character can stabilize catalytic intermediates, promote reductive elimination, and influence the regioselectivity and efficiency of various cross-coupling reactions.

This guide provides a comprehensive overview of the practical application of **2-(2-Ethoxyethyl)pyridine** as a ligand in palladium-catalyzed cross-coupling reactions, with a focus on the Suzuki-Miyaura coupling. The protocols detailed herein are designed to be robust and adaptable, serving as a strong foundation for researchers in organic synthesis and drug development. While a specific protocol for a complex of **2-(2-ethoxyethyl)pyridine** is not available, the following application notes are based on the successful use of a closely related palladium(II) complex of α -hydroxy[1-(2-ethoxyethyl)piperidin-4-yl]phosphonate in Suzuki-Miyaura cross-coupling reactions.^[1] The structural analogy between the core coordinating moieties suggests a similar catalytic behavior.

Physicochemical Properties and Safety Data

A thorough understanding of the physical and chemical properties of **2-(2-Ethoxyethyl)pyridine**, as well as its safety profile, is paramount for its effective and safe use in a laboratory setting.

Property	Value	Reference
Molecular Formula	C ₉ H ₁₃ NO	[2][3]
Molecular Weight	151.21 g/mol	[2][3]
CAS Number	28672-54-0	[2][3]
Appearance	Colorless to light yellow liquid	
Boiling Point	106-107 °C at 19 Torr	
Density	0.961 g/cm ³	

Safety Information: **2-(2-Ethoxyethyl)pyridine** is classified as a substance that causes skin irritation, serious eye damage, and may cause respiratory irritation.[3] Appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, must be worn when handling this compound. All manipulations should be performed in a well-ventilated fume hood. For detailed safety information, consult the Material Safety Data Sheet (MSDS).

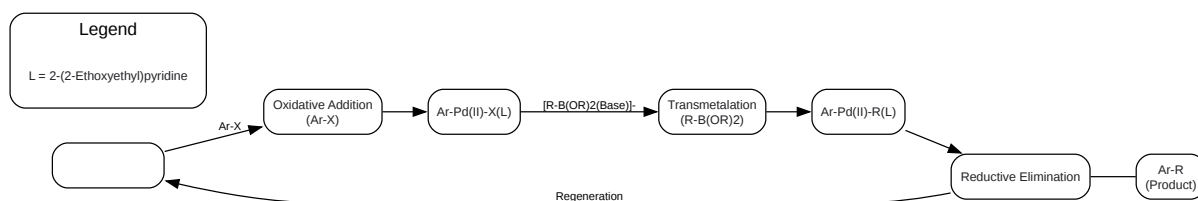
Application in Palladium-Catalyzed Suzuki-Miyaura Cross-Coupling

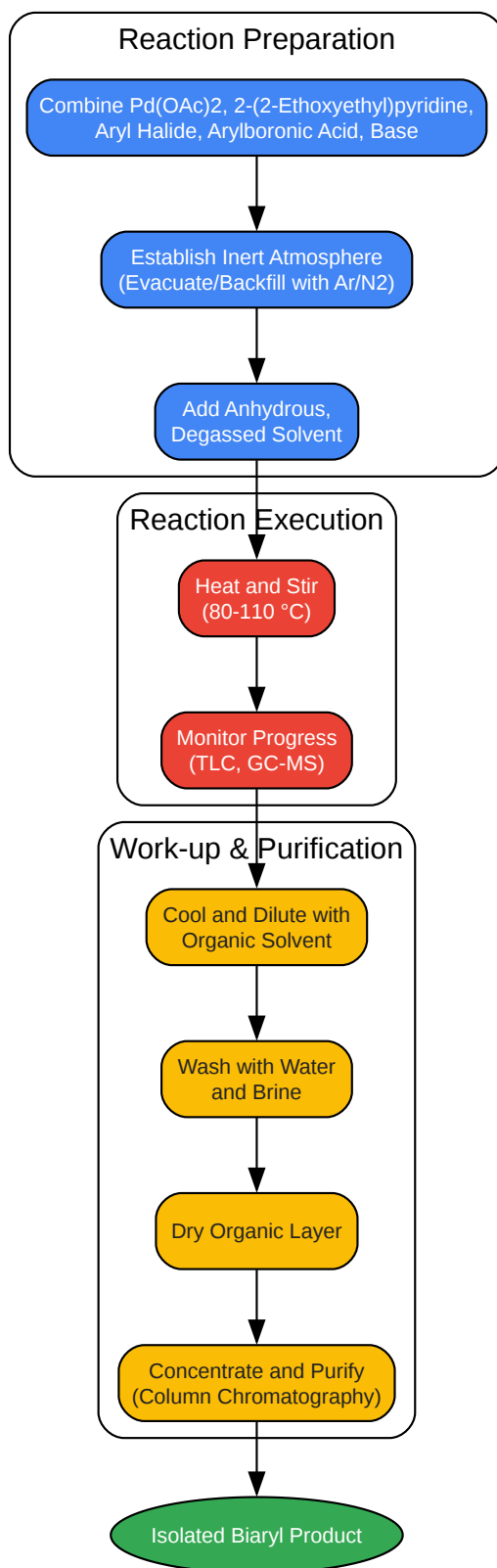
The Suzuki-Miyaura cross-coupling reaction is a cornerstone of modern organic synthesis, enabling the formation of carbon-carbon bonds between organoboron compounds and organic halides. The choice of ligand is critical for the efficiency and scope of this reaction. The unique electronic and steric properties of **2-(2-Ethoxyethyl)pyridine** make it a promising candidate for enhancing the catalytic activity of palladium complexes in these transformations.

Plausible Catalytic Cycle

The proposed catalytic cycle for the Suzuki-Miyaura reaction employing a palladium complex with **2-(2-Ethoxyethyl)pyridine** as a ligand is depicted below. The hemilabile nature of the

ethoxyethyl side chain is hypothesized to facilitate key steps in the cycle.





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